

# 4-Chloro-2,2-dimethylpentane stability and storage conditions

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## Compound of Interest

Compound Name: 4-Chloro-2,2-dimethylpentane

Cat. No.: B15176193

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## An In-Depth Technical Guide to the Stability and Storage of 4-Chloro-2,2-dimethylpentane

For researchers, scientists, and professionals in drug development, a thorough understanding of the stability and appropriate storage of chemical reagents is paramount to ensure experimental reproducibility, product integrity, and safety. This technical guide provides a comprehensive overview of the known stability profile and recommended storage conditions for **4-Chloro-2,2-dimethylpentane** (CAS: 33429-72-0). While specific kinetic data on the degradation of this compound is not extensively published, this guide synthesizes available information from safety data sheets and general chemical principles for halogenated alkanes.

## Physicochemical Properties

A summary of the key physical and chemical properties of **4-Chloro-2,2-dimethylpentane** is presented below. These properties are essential for understanding its behavior and for safe handling.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Cl	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	134.65 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	133.2°C at 760 mmHg	<a href="#">[3]</a>
Flash Point	29.7°C	<a href="#">[3]</a>
Density	0.863 g/cm <sup>3</sup>	<a href="#">[3]</a>
Refractive Index	1.417	<a href="#">[3]</a>
Vapor Pressure	10.5 mmHg at 25°C	<a href="#">[3]</a>

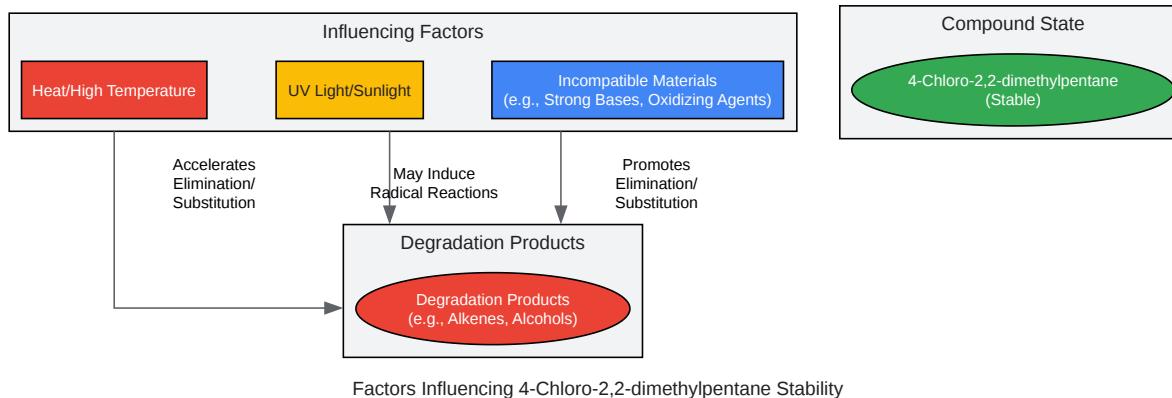
## Stability Profile

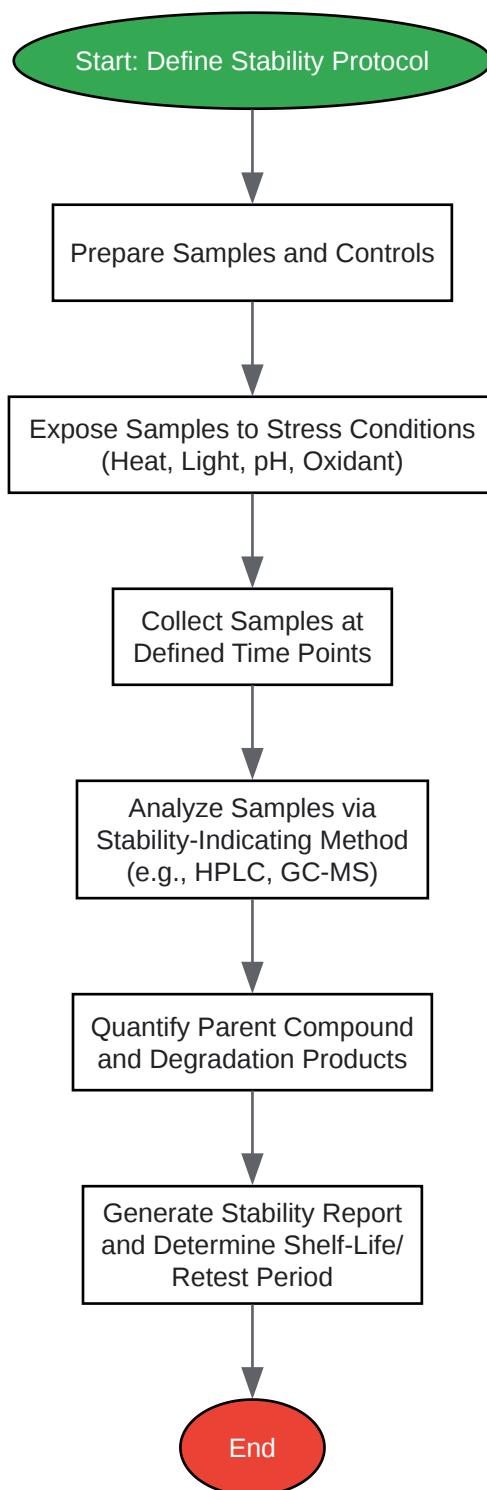
**4-Chloro-2,2-dimethylpentane** is a halogenated alkane. While specific stability studies on this compound are not readily available in the literature, its stability can be inferred from the general reactivity of similar chemical structures. The primary factors influencing its stability are exposure to heat, light, and incompatible materials.

Potential Degradation Pathways: As a tertiary alkyl halide, **4-Chloro-2,2-dimethylpentane** may be susceptible to:

- Elimination Reactions: In the presence of a base, it can undergo elimination to form an alkene.
- Substitution Reactions: Nucleophilic substitution can occur, replacing the chlorine atom.
- Hydrolysis: Reaction with water, though likely slow at neutral pH and ambient temperature, can lead to the corresponding alcohol. This can be accelerated by heat and non-neutral pH conditions.

The following diagram illustrates the key factors that can influence the stability of **4-Chloro-2,2-dimethylpentane**.





General Workflow for Stability Assessment

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## References

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